

An In-depth Technical Guide to N-acetyl-N-methyl-D-Alanine

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Compound of Interest

Compound Name: *N-acetyl-N-methyl-D-Alanine*

Cat. No.: B15300691

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CAS Number: 2290775-80-1

Disclaimer: Scientific literature and publicly available data for **N-acetyl-N-methyl-D-Alanine** with CAS number 2290775-80-1 are limited. This guide provides a comprehensive overview based on the chemistry of its constituent functional groups and data from closely related analogs. The experimental protocols and potential biological roles described herein are representative and intended to serve as a foundation for researchers and drug development professionals.

Introduction

N-acetyl-N-methyl-D-Alanine is a modified amino acid derivative characterized by the presence of an N-acetyl group and an N-methyl group on the D-enantiomer of alanine. Such modifications are of significant interest in medicinal chemistry and drug development. N-methylation of peptides can enhance their pharmacokinetic properties, including increased metabolic stability and cell permeability.[1][2] The D-amino acid configuration can confer resistance to enzymatic degradation and offer unique conformational properties.[3] This guide provides an overview of the synthesis, potential biological significance, and experimental considerations for **N-acetyl-N-methyl-D-Alanine**.

Physicochemical Properties

Quantitative data for **N-acetyl-N-methyl-D-Alanine** is not readily available. The following table summarizes the predicted and known properties of its parent and related molecules.

Property	Value (Predicted/Analog Data)	Reference Compound
Molecular Formula	C ₆ H ₁₁ NO ₃	N-acetyl-N-methyl-D-Alanine
Molecular Weight	145.16 g/mol	N-acetyl-N-methyl-D-Alanine
Appearance	White to off-white powder (Expected)	N-Acetyl-D-alanine
Solubility	Soluble in water and polar organic solvents (Expected)	General N-acetylated amino acids
Storage Temperature	-20°C (Recommended)	N-Acetyl-D-alanine

Synthesis

A specific, validated protocol for the synthesis of **N-acetyl-N-methyl-D-Alanine** is not published in readily accessible literature. However, a representative synthesis can be proposed based on standard organic chemistry procedures for the N-methylation and N-acetylation of amino acids.

Representative Experimental Protocol: Synthesis of N-acetyl-N-methyl-D-Alanine

This protocol is a hypothetical multi-step synthesis starting from D-alanine.

Step 1: N-methylation of D-alanine

A common method for the N-methylation of amino acids involves reductive amination.

- Materials: D-alanine, Formaldehyde (37% in H₂O), Sodium borohydride (NaBH₄), Methanol, Hydrochloric acid (HCl), Diethyl ether.
- Procedure:
 - Dissolve D-alanine in aqueous methanol.
 - Add formaldehyde solution and stir at room temperature.

- Cool the reaction mixture in an ice bath and slowly add sodium borohydride.
- Allow the reaction to warm to room temperature and stir overnight.
- Acidify the mixture with HCl and concentrate under reduced pressure.
- Wash the resulting solid with diethyl ether to yield N-methyl-D-alanine hydrochloride.

Step 2: N-acetylation of N-methyl-D-alanine

- Materials: N-methyl-D-alanine hydrochloride, Acetic anhydride, Triethylamine, Chloroform, Sodium bicarbonate, Ethyl acetate, Anhydrous sodium sulfate.
- Procedure:
 - Suspend N-methyl-D-alanine hydrochloride in chloroform.
 - Add triethylamine, followed by the dropwise addition of acetic anhydride.
 - Stir the mixture at room temperature for 24 hours.
 - Quench the reaction with water and neutralize with sodium bicarbonate.
 - Separate the organic layer and extract the aqueous layer with ethyl acetate.
 - Combine the organic layers, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to obtain crude **N-acetyl-N-methyl-D-Alanine**.
 - Purify the product by recrystallization or column chromatography.

Synthesis Workflow Diagram



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Caption: A representative workflow for the synthesis of **N-acetyl-N-methyl-D-Alanine**.

Potential Biological Significance and Applications

While no specific biological activity has been reported for **N-acetyl-N-methyl-D-Alanine**, its structural components suggest potential roles in microbiology and pharmacology.

Role in Microbiology

D-alanine is a crucial component of the peptidoglycan cell wall in many bacteria.[3] The terminal D-alanyl-D-alanine dipeptide is essential for the cross-linking of peptidoglycan chains, a reaction catalyzed by transpeptidases.[4] N-acetylated D-amino acids can be utilized by some microorganisms and may play a role in cell wall metabolism or detoxification.[5]

The presence of the N-acetyl and N-methyl groups could potentially make **N-acetyl-N-methyl-D-Alanine** an inhibitor of enzymes involved in peptidoglycan synthesis or a probe for studying bacterial cell wall dynamics.

Applications in Drug Development

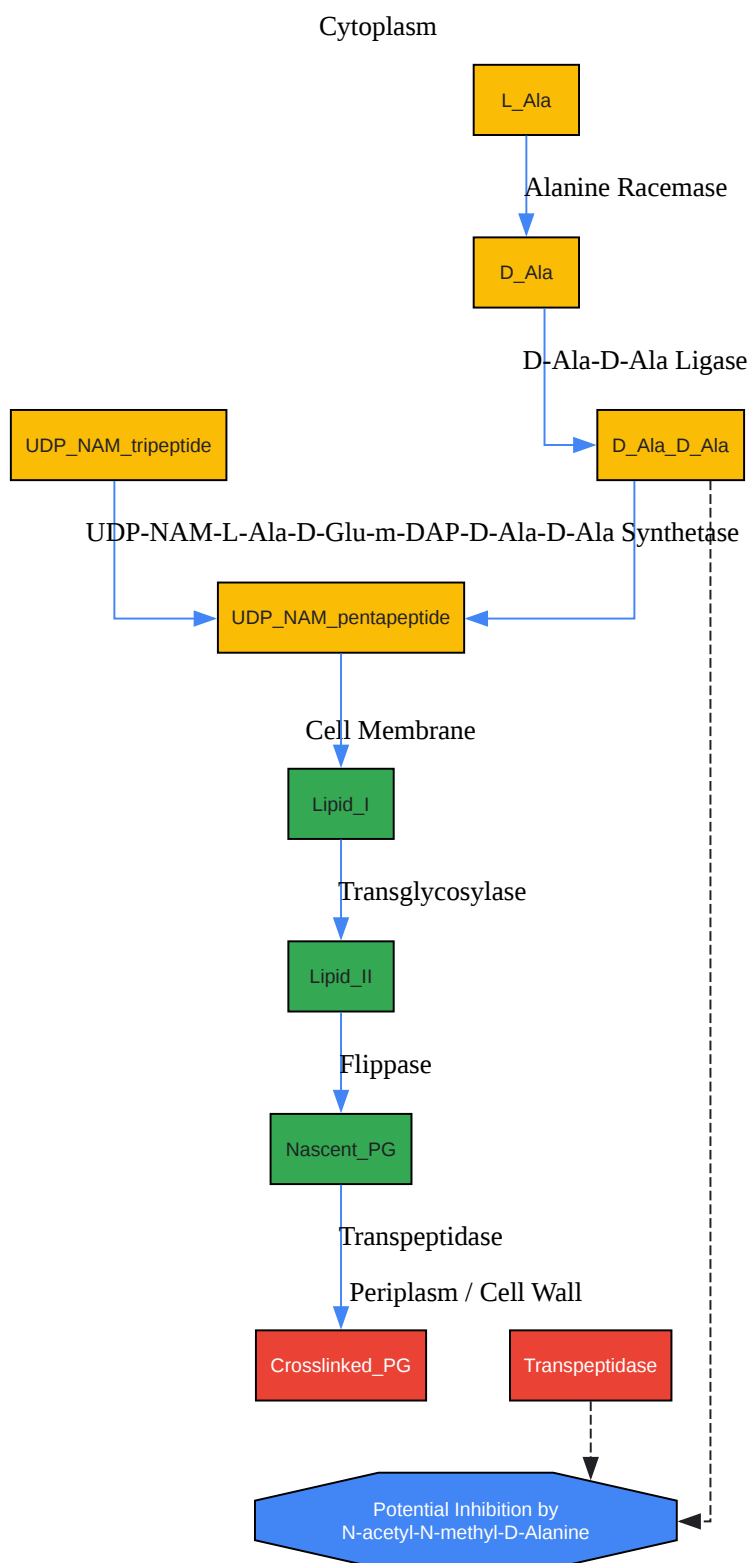
N-methylation is a common strategy in peptide-based drug design to improve pharmacological properties.[1][6] This modification can:

- Increase resistance to proteolytic degradation.[1]
- Enhance membrane permeability and oral bioavailability.[2]
- Constrain peptide conformation, potentially leading to higher receptor affinity and selectivity.

N-acetyl-N-methyl-D-Alanine could serve as a unique building block for the synthesis of peptidomimetics with improved therapeutic potential.

Potential Signaling Pathway Involvement: Bacterial Peptidoglycan Biosynthesis

Given the D-alanine core, a relevant signaling and biosynthetic pathway to consider is that of bacterial peptidoglycan synthesis. **N-acetyl-N-methyl-D-Alanine** could potentially interact with enzymes in this pathway.



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Caption: The role of D-alanine in bacterial peptidoglycan biosynthesis and potential points of interaction.

Analytical Methods

The characterization and analysis of **N-acetyl-N-methyl-D-Alanine** would typically involve standard analytical techniques.

Analytical Technique	Expected Observations
Nuclear Magnetic Resonance (NMR)	^1H and ^{13}C NMR would confirm the presence of acetyl and methyl protons and carbons, as well as the alanine backbone.
Mass Spectrometry (MS)	High-resolution mass spectrometry would confirm the molecular weight and elemental composition. Fragmentation patterns could elucidate the structure.
Liquid Chromatography (LC)	Reversed-phase LC could be used for purification and purity assessment. Chiral LC would be necessary to confirm the D-enantiomeric purity.
Infrared (IR) Spectroscopy	Characteristic peaks for the carboxylic acid, amide, and alkyl groups would be expected.

Conclusion

N-acetyl-N-methyl-D-Alanine is a synthetically accessible modified amino acid with potential applications in microbiology and drug discovery. While specific data for this compound is scarce, its structural features suggest it could be a valuable tool for probing bacterial cell wall biosynthesis or for incorporation into novel peptidomimetics with enhanced pharmacological properties. Further research is warranted to elucidate its specific biological activities and potential therapeutic applications. Researchers interested in this molecule should undertake its synthesis and biological evaluation to explore its unique properties.

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